

Spectroscopic Profile of 7-Oxabenzenonorbornadiene: A Technical Guide

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Compound of Interest

Compound Name: 1,4-Epoxynaphthalene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the core chemical entity, 7-oxabenzenonorbornadiene. The information presented herein is intended to support research and development activities by providing detailed spectral characterization, experimental protocols for its synthesis, and a visualization of the synthetic pathway.

Spectroscopic Data

The following tables summarize the key spectroscopic data for 7-oxabenzenonorbornadiene, providing a quantitative reference for its structural identification.

¹H NMR (Proton Nuclear Magnetic Resonance) Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.20 - 7.16	m	2H, Aromatic	
6.95 - 6.91	m	2H, Aromatic	
6.88	t	1.0	2H, Olefinic (H-2, H-3)
5.15	t	1.0	2H, Bridgehead (H-1, H-4)

Solvent: CDCl_3

^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance) Data

Chemical Shift (δ) ppm	Assignment
147.1	Aromatic (C-4a, C-8a)
143.2	Olefinic (C-2, C-3)
124.0	Aromatic (C-5, C-8)
119.2	Aromatic (C-6, C-7)
81.9	Bridgehead (C-1, C-4)

Solvent: CDCl_3

IR (Infrared) Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Assignment
3065	Medium	Aromatic C-H Stretch
3005	Medium	Olefinic C-H Stretch
1635	Medium	C=C Stretch
1455	Strong	Aromatic C=C Stretch
1240	Strong	C-O-C Asymmetric Stretch
850	Strong	C-O-C Symmetric Stretch

Mass Spectrometry (MS) Data

m/z	Relative Intensity (%)	Assignment
144	50	$[\text{M}]^+$ (Molecular Ion)
115	100	$[\text{M} - \text{CHO}]^+$
91	30	$[\text{C}_7\text{H}_7]^+$
65	25	$[\text{C}_5\text{H}_5]^+$

Ionization Method: Electron Ionization (EI)

Experimental Protocols

The synthesis of 7-oxabenzonorbornadiene is typically achieved via a Diels-Alder reaction between furan and benzyne, which can be generated *in situ* from various precursors. A common and effective method involves the diazotization of anthranilic acid.

Synthesis of 7-Oxabenzonorbornadiene via Diels-Alder Reaction

Materials:

- Furan
- Anthranilic acid
- Isoamyl nitrite
- Dichloromethane (CH_2Cl_2)
- 1,2-dichloroethane
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

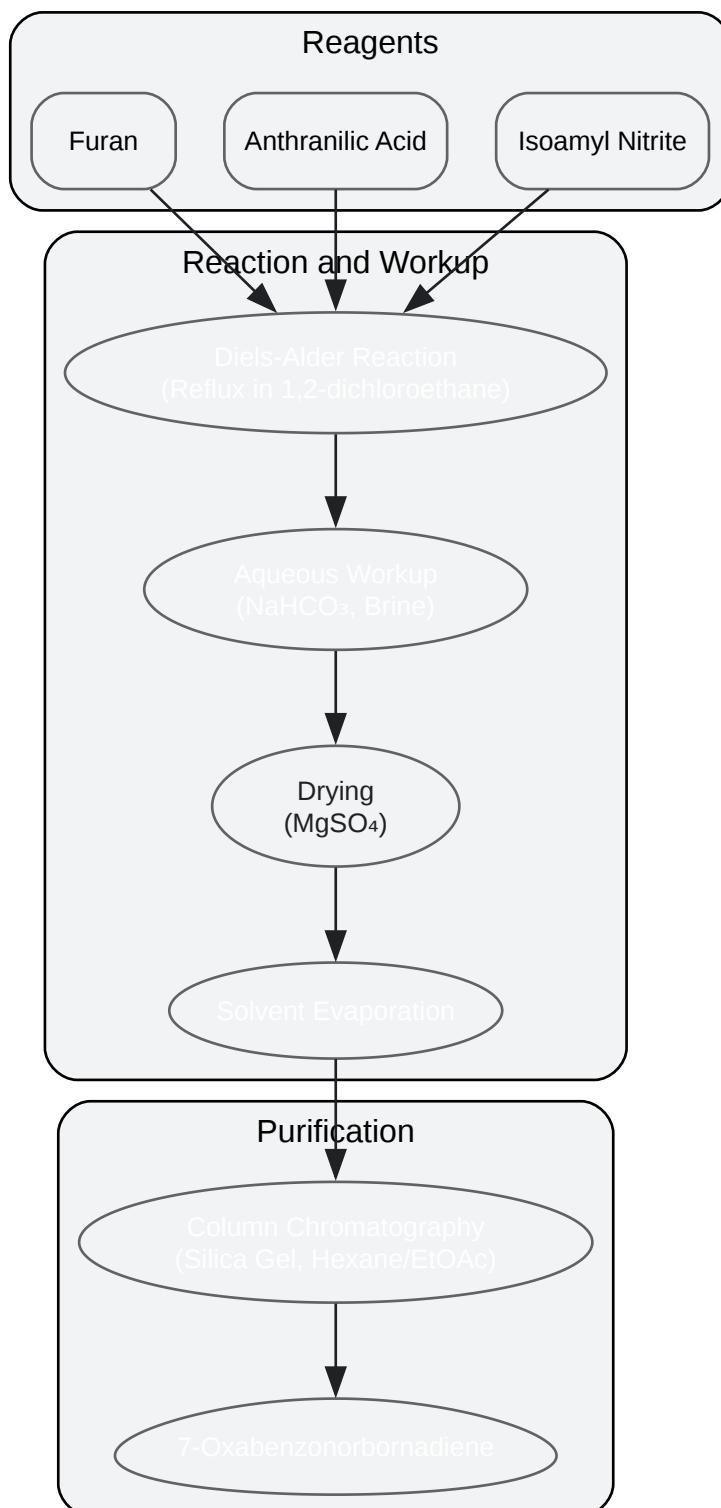
Procedure:

- A solution of anthranilic acid (1.2 equivalents) in 1,2-dichloroethane is added to a refluxing solution of furan (10 equivalents) in 1,2-dichloroethane.
- Isoamyl nitrite (1.5 equivalents) in 1,2-dichloroethane is added dropwise to the refluxing mixture over a period of 30 minutes.
- The reaction mixture is maintained at reflux for an additional 1 hour after the addition is complete.
- The mixture is then cooled to room temperature and washed sequentially with saturated sodium bicarbonate solution and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient to afford 7-oxabenzonorbornadiene as a colorless oil.

Visualizations

The following diagram illustrates the experimental workflow for the synthesis of 7-oxabenzonorbornadiene.

Synthesis of 7-Oxabenzonorbornadiene

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